

# Benchmarking the lightfastness of SOLVENT YELLOW 141 against industry standards

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## Compound of Interest

Compound Name: SOLVENT YELLOW 141

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## SOLVENT YELLOW 141: A Benchmark in Lightfastness for Demanding Applications

In the realm of solvent dyes, long-term color stability under light exposure is a critical performance metric for researchers, scientists, and drug development professionals. This guide provides a comprehensive benchmark of the lightfastness of **SOLVENT YELLOW 141** against other commercially available solvent yellow dyes, supported by experimental data and standardized testing protocols. The data presented herein demonstrates the superior performance of specific solvent dyes, offering a reliable reference for material selection in light-sensitive applications.

## Quantitative Analysis of Lightfastness

The lightfastness of solvent dyes is commonly evaluated using the Blue Wool Scale, in accordance with international standards such as ISO 105-B02, ASTM D4303, and AATCC Test Method 16. The scale ranges from 1 (very poor lightfastness) to 8 (excellent lightfastness). Below is a summary of the lightfastness ratings for **SOLVENT YELLOW 141** and comparable solvent yellow dyes.

Dye Name	C.I. Name	Lightfastness Rating (Blue Wool Scale)
SOLVENT YELLOW 141	-	5
Solvent Yellow 82	Solvent Yellow 82	7-8[1][2]
Solvent Yellow 88	Solvent Yellow 88	6[3][4]
Solvent Yellow 89	Solvent Yellow 89	6-7

Note: A higher rating on the Blue Wool Scale indicates greater resistance to fading upon light exposure.

## Experimental Protocols for Lightfastness Testing

The data presented in this guide is benchmarked against established industry standards for lightfastness testing. The following are detailed methodologies for the key experiments cited.

### ISO 105-B02: Colour fastness to artificial light: Xenon arc fading lamp test

This standard specifies a method to determine the resistance of the color of textiles and other materials to the action of an artificial light source representative of natural daylight (D65).

- **Apparatus:** A xenon-arc lamp apparatus with controlled irradiance, temperature, and humidity is used. The light is filtered to simulate sunlight through window glass.
- **Test Specimens:** Samples of the material to be tested are prepared in a specified size.
- **Blue Wool References:** A set of eight standardized blue wool references, with known lightfastness ratings from 1 to 8, are used for comparison.[5][6][7]
- **Procedure:** The test specimens and the blue wool references are simultaneously exposed to the xenon arc light under controlled conditions of temperature and humidity. A portion of each specimen and reference is shielded from the light to serve as an unexposed control.

- Evaluation: The fading of the test specimen is visually compared to the fading of the blue wool references. The lightfastness rating is assigned based on which blue wool reference shows a similar degree of color change.[8]

## ASTM D4303: Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials

This standard provides procedures to approximate the color change of colorants in artists' materials when exposed to indoor daylight through window glass.

- Apparatus: The test can be conducted using natural daylight filtered through glass or a xenon-arc apparatus that simulates these conditions.
- Test Specimens: The colorants are applied to a specified substrate to create uniform test specimens.
- Procedure: The specimens are exposed to the light source for a specified duration or until a certain total radiant exposure is reached.
- Evaluation: The color change between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter. The lightfastness is then categorized based on the calculated color difference ( $\Delta E^*ab$ ).

## AATCC Test Method 16: Colorfastness to Light

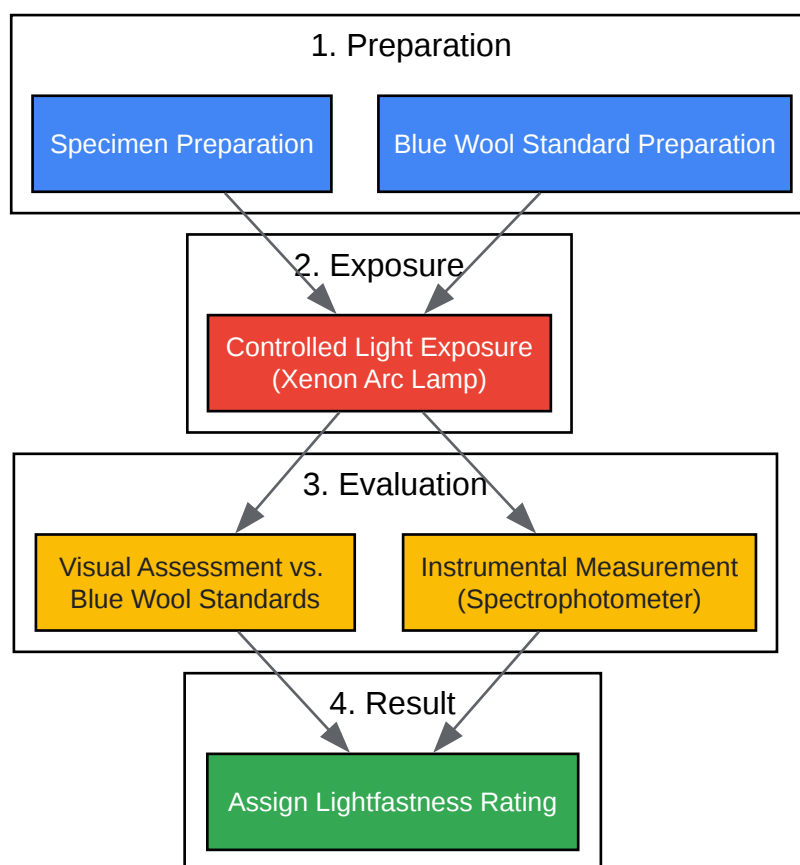
This method provides various options for determining the colorfastness to light of textiles. The xenon-arc lamp option is most common for accelerated testing.

- Apparatus: A choice of light sources is available, including carbon-arc and xenon-arc lamps. The xenon-arc is preferred for its closer simulation of natural sunlight.
- Test Specimens and Standards: Test specimens are prepared and exposed alongside AATCC Blue Wool Lightfastness Standards.
- Procedure: The specimens and standards are exposed under controlled conditions of temperature, humidity, and light intensity for a specified number of AATCC Fading Units (AFUs) or a set time.

- Evaluation: The change in color of the test specimen is assessed by comparing it to the changes in the blue wool standards or by using the Gray Scale for Color Change.

## Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for conducting a lightfastness test according to industry standards.



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Caption: Generalized workflow for lightfastness testing of solvent dyes.

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## References

- 1. Solvent yellow 82 TDS|Solvent yellow 82 from Chinese supplier and producer - SOLVENT YELLOW DYES - Enoch dye [enochdye.com]
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